

# preventing polymerization of 1,3-butadiene during purification

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## Compound of Interest

Compound Name: 1,3-Decadiyne

Cat. No.: B15466420

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## Technical Support Center: Purification of 1,3-Butadiene

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with 1,3-butadiene, focusing on the prevention of polymerization during purification.

### Frequently Asked Questions (FAQs)

Q1: What causes the polymerization of 1,3-butadiene during purification?

A1: The polymerization of 1,3-butadiene is primarily a free-radical process. The initiation of this process can be triggered by several factors, including:

- Oxygen: The presence of oxygen can lead to the formation of peroxide radicals, which are potent initiators of polymerization.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Heat and Light: Elevated temperatures and exposure to light can provide the energy required to initiate the formation of free radicals.[\[4\]](#)
- Contaminants: Rust (iron oxides) and other metal compounds can catalyze the formation of radicals and act as seed sites for polymer growth.[\[2\]](#)[\[3\]](#)[\[5\]](#)

- "Popcorn" Polymerization: This is a particularly hazardous, auto-accelerating form of polymerization that results in a solid, cross-linked polymer.<sup>[1][3][5][6]</sup> It can occur in both liquid and vapor phases and is often initiated in stagnant areas or "dead legs" of equipment.<sup>[1][2][5]</sup>

Q2: What is "popcorn" polymer and why is it so hazardous?

A2: "Popcorn" polymer is a hard, porous, and highly cross-linked form of polybutadiene.<sup>[1][2]</sup> Its name comes from its appearance, which can resemble popcorn. It is particularly dangerous because its growth is auto-accelerating; as the polymer grows, it creates internal stresses that fracture the polymer, exposing new active radical sites for further polymerization.<sup>[3]</sup> This rapid, uncontrolled growth can generate enough force to rupture pipes and vessels, leading to equipment failure and potentially catastrophic explosions.<sup>[3][5][6]</sup>

Q3: How can I prevent the polymerization of 1,3-butadiene?

A3: The most effective way to prevent polymerization is by using inhibitors. These are chemical compounds that scavenge free radicals, thereby interrupting the polymerization chain reaction. It is also crucial to control the purification environment by minimizing exposure to oxygen, heat, and contaminants.

Q4: What are the common inhibitors used for 1,3-butadiene?

A4: Common inhibitors include:

- 4-tert-Butylcatechol (TBC): A widely used inhibitor for liquid-phase protection.<sup>[4][7]</sup>
- N,N-diethylhydroxylamine (DEHA): A vapor-phase inhibitor that also acts as an oxygen scavenger.<sup>[8]</sup>
- Nitric Oxide (NO): An effective vapor-phase inhibitor.<sup>[9][10]</sup> Often, a combination of liquid and vapor-phase inhibitors is used for comprehensive protection.

Q5: At what concentration should I use these inhibitors?

A5: The required concentration can vary depending on the specific conditions of your purification process. However, typical concentrations are provided in the table below. It is

crucial to monitor the inhibitor concentration regularly to ensure it remains within the effective range.

Q6: I need to use the purified 1,3-butadiene for anionic polymerization. Do I need to remove the inhibitor?

A6: Yes, it is essential to remove polymerization inhibitors before using 1,3-butadiene in subsequent reactions like anionic polymerization. Inhibitors can interfere with the catalysts used in these reactions.

Q7: How can I remove the inhibitor from 1,3-butadiene?

A7: Common methods for inhibitor removal include:

- **Caustic Washing:** Washing the 1,3-butadiene with an aqueous alkaline solution, such as sodium hydroxide (NaOH), is effective for removing phenolic inhibitors like TBC.[\[11\]](#)[\[12\]](#)
- **Adsorption:** Passing the 1,3-butadiene through a column packed with an adsorbent like activated alumina can also remove inhibitors.[\[11\]](#)

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Evidence of polymer formation (e.g., fouling, increased pressure drop).	1. Insufficient inhibitor concentration.2. Depletion of the inhibitor.3. Presence of oxygen or other contaminants (e.g., rust).4. "Dead legs" or stagnant zones in the equipment.	1. Verify inhibitor concentration and add more if necessary.2. Ensure continuous, adequate inhibitor dosing.3. Purge the system with an inert gas (e.g., nitrogen) to remove oxygen. Inspect for and remove sources of contamination.4. Identify and eliminate stagnant areas in your setup.
Inhibitor concentration is difficult to maintain.	1. High oxygen ingress.2. High temperature, leading to accelerated inhibitor consumption.3. Ineffective inhibitor for the phase (liquid vs. vapor).	1. Check for leaks in the system and improve inert gas blanketing.2. Reduce the operating temperature if possible.3. Consider using a combination of liquid-phase (e.g., TBC) and vapor-phase (e.g., DEHA, NO) inhibitors.
Polymer formation in the vapor phase.	1. Lack of a vapor-phase inhibitor.2. High temperatures in the headspace of vessels.	1. Introduce a vapor-phase inhibitor like DEHA or nitric oxide.2. Cool the overheads to reduce the temperature of the vapor phase.
Purified butadiene is off-spec after inhibitor removal.	1. Incomplete inhibitor removal.2. Introduction of contaminants during the removal process (e.g., water from caustic washing).	1. Optimize the inhibitor removal protocol (e.g., increase contact time or concentration of washing solution).2. Ensure proper separation of aqueous and organic phases after washing. Consider adding a drying step.

## Data Presentation

Table 1: Common Inhibitors for 1,3-Butadiene Polymerization

Inhibitor	Phase of Action	Typical Concentration	Key Function
4-tert-Butylcatechol (TBC)	Liquid	~100 ppm	Free radical scavenger[4]
N,N-diethylhydroxylamine (DEHA)	Vapor	Part of a mixed inhibitor (50-90% by weight)[13]	Free radical and oxygen scavenger
Nitric Oxide (NO)	Vapor	100 - 500 ppm[9][10]	Free radical scavenger[14]

Table 2: Recommended Operating Conditions for 1,3-Butadiene Purification

Parameter	Recommended Range	Rationale
Distillation Temperature	30 - 50 °C[15]	Minimizes thermal initiation of polymerization.
Distillation Pressure	3 - 8 bar[15]	Maintains 1,3-butadiene in the liquid phase at the recommended temperature.
Oxygen Concentration	As low as possible	Oxygen is a primary initiator of polymerization.[1][2][3]

## Experimental Protocols

### Protocol: Removal of 4-tert-Butylcatechol (TBC) Inhibitor via Caustic Washing

This protocol describes a lab-scale procedure for removing TBC from 1,3-butadiene using a sodium hydroxide solution.

#### Materials:

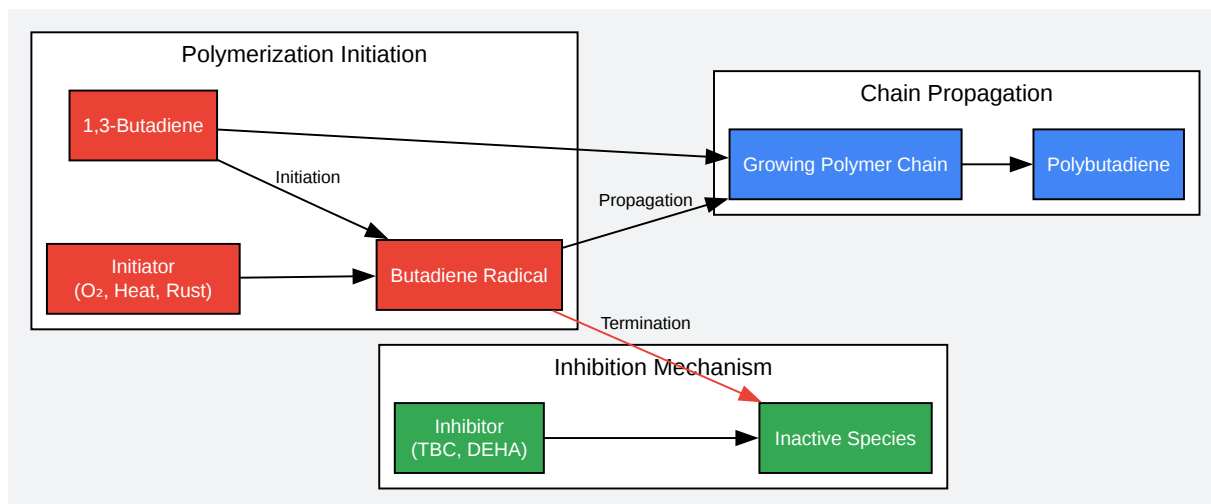
- 1,3-Butadiene containing TBC inhibitor

- 10% (w/w) Sodium Hydroxide (NaOH) aqueous solution
- Separatory funnel
- Nitrogen or Argon gas for inert atmosphere
- Appropriate personal protective equipment (gloves, safety glasses, lab coat)

#### Procedure:

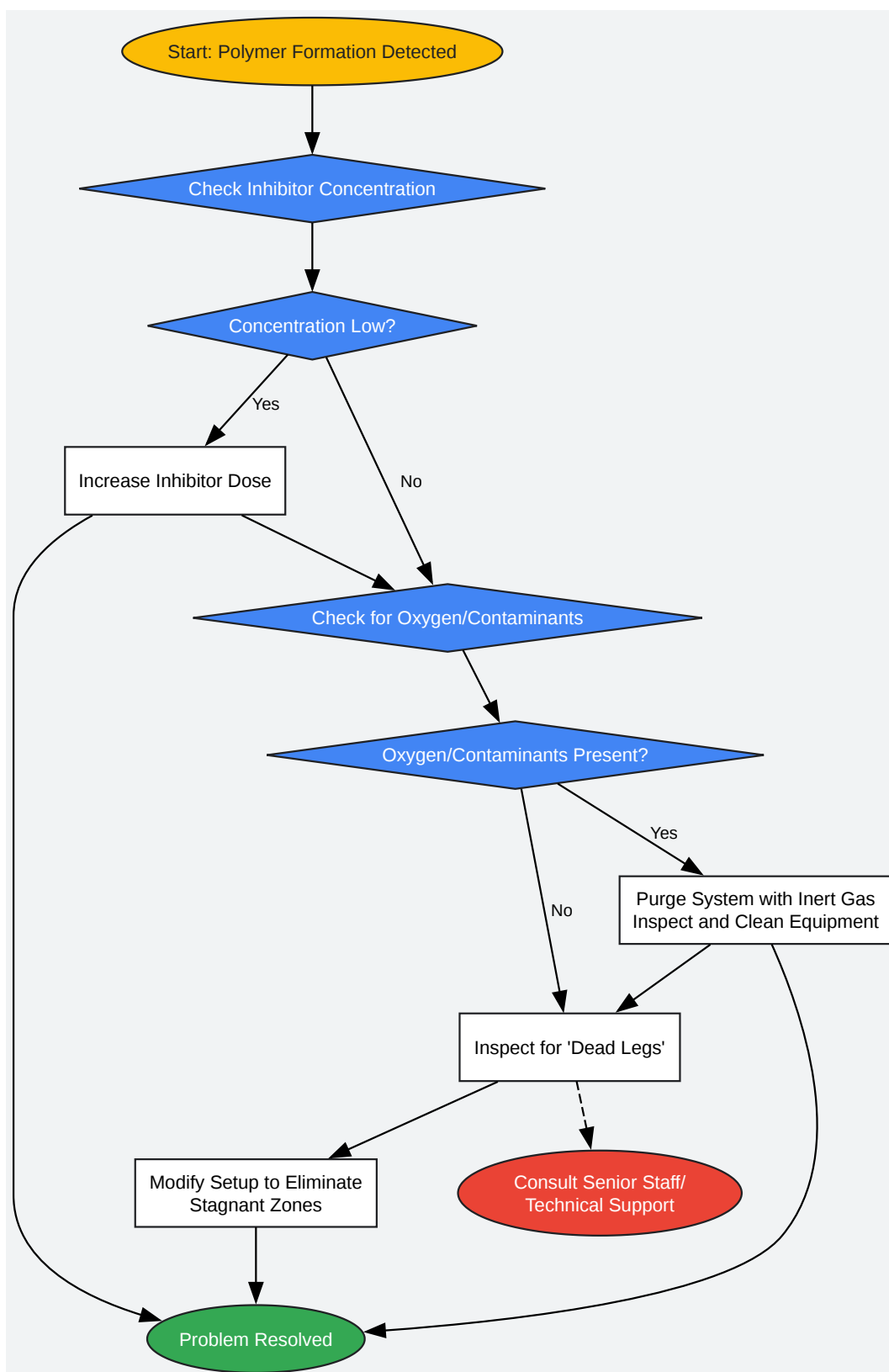
- Preparation: Perform all steps in a well-ventilated fume hood. Ensure all glassware is dry and purged with an inert gas (e.g., nitrogen) to remove oxygen.
- Liquid-Liquid Extraction: a. Transfer the 1,3-butadiene solution to a separatory funnel. b. Add an equal volume of the 10% NaOH solution to the separatory funnel. c. Stopper the funnel and gently invert it several times to mix the two phases. Caution: Vent the separatory funnel frequently by opening the stopcock to release any pressure buildup. d. Allow the layers to separate. The aqueous layer (bottom) will contain the sodium salt of TBC.
- Separation: a. Carefully drain the lower aqueous layer. b. Repeat the washing step (2b-2d) two more times with fresh 10% NaOH solution to ensure complete removal of TBC.
- Water Wash: a. Wash the 1,3-butadiene with an equal volume of deoxygenated, deionized water to remove any residual NaOH. b. Separate and discard the aqueous layer.
- Drying: a. Dry the washed 1,3-butadiene over a suitable drying agent (e.g., anhydrous sodium sulfate) to remove any dissolved water.
- Verification: a. Analyze a sample of the purified 1,3-butadiene using a suitable analytical method (e.g., UV-Vis spectroscopy or HPLC) to confirm the absence of TBC.

## Visualizations



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Caption: Free-radical polymerization of 1,3-butadiene and its inhibition.



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Caption: Troubleshooting workflow for polymer formation during purification.



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## References

- 1. [icheme.org](http://icheme.org) [[icheme.org](http://icheme.org)]
- 2. [journals.aijr.org](http://journals.aijr.org) [[journals.aijr.org](http://journals.aijr.org)]
- 3. Butadiene Popcorn Polymer: Formation Mechanism and Inhibition | AIChE [[aiche.org](http://aiche.org)]
- 4. [metrohm.com](http://metrohm.com) [[metrohm.com](http://metrohm.com)]
- 5. 5 Dangers of Popcorn Polymer & What You Need to Know [[arnolditkin.com](http://arnolditkin.com)]
- 6. [abrahamwatkins.com](http://abrahamwatkins.com) [[abrahamwatkins.com](http://abrahamwatkins.com)]
- 7. 4-tert-Butylcatechol - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 8. Diethyl Hydroxyl Amine N,N- DEHA | Oman CHEMICAL [[omanchem.com](http://omanchem.com)]
- 9. US10723678B2 - Methods for using nitric oxide to inhibit popcorn polymerization during butadiene processing - Google Patents [[patents.google.com](http://patents.google.com)]
- 10. [data.epo.org](http://data.epo.org) [[data.epo.org](http://data.epo.org)]
- 11. EP2786979B1 - Method for purifying 1,3-butadiene - Google Patents [[patents.google.com](http://patents.google.com)]
- 12. Treatment of the butadiene washing stream from a synthetic rubber industry and recovery of p-TBC - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 13. KR20060083809A - Polymerization inhibitor of 1,3-butadiene and method for preventing polymerization of 1,3-butadiene - Google Patents [[patents.google.com](http://patents.google.com)]
- 14. EP0905155A1 - Using nitric oxide to reduce reactor fouling during polypropylene graft copolymerization - Google Patents [[patents.google.com](http://patents.google.com)]
- 15. [gccpo.org](http://gccpo.org) [[gccpo.org](http://gccpo.org)]
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